

Revolutionizing Metabolic Research: Advanced Analytical Techniques for Retatrutide Quantification in Biological Samples

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Compound of Interest

Compound Name: *Retatrutide*
CAS No.: *2381089-83-2*
Cat. No.: *B15608031*

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[City, State] – [Date] – In the rapidly evolving landscape of metabolic disease therapeutics, the novel triple agonist **Retatrutide** is emerging as a promising candidate for the treatment of obesity and type 2 diabetes. To support the critical research and development of this compound, this document provides detailed application notes and protocols for the precise and robust quantification of **Retatrutide** in biological matrices. Geared towards researchers, scientists, and drug development professionals, these methodologies are essential for pharmacokinetic, toxicokinetic, and efficacy studies.

Retatrutide exerts its therapeutic effects by acting as an agonist at three key metabolic receptors: the Glucagon-Like Peptide-1 (GLP-1) receptor, the Glucose-Dependent Insulinotropic Polypeptide (GIP) receptor, and the glucagon receptor (GCG-R).^{[1][2][3][4][5]} This multi-faceted mechanism of action leads to enhanced glycemic control, reduced appetite, and increased energy expenditure.^{[1][6]} Given its therapeutic potential, the development of

sensitive and reliable analytical methods is paramount for advancing **Retatrutide** through the drug development pipeline.

This publication details two primary analytical techniques for the quantification of **Retatrutide** in biological samples: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA). These methods offer the high sensitivity and specificity required for the accurate measurement of **Retatrutide** in complex biological fluids such as plasma and serum.

Quantitative Data Summary

The following tables summarize the key quantitative performance parameters for the described analytical methods.

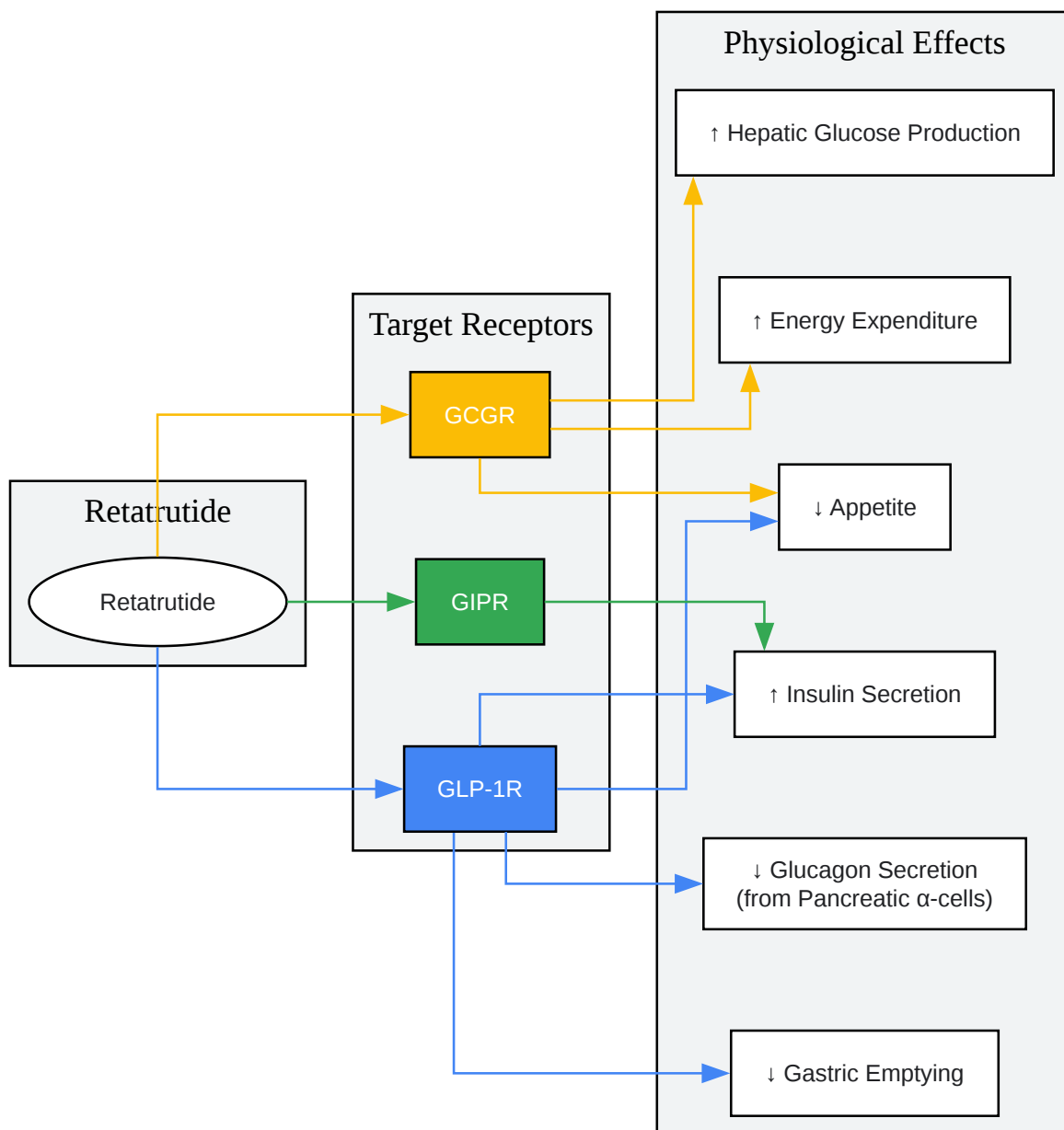
Table 1: LC-MS/MS Method Performance in Human Plasma

Parameter	Value
Lower Limit of Quantification (LLOQ)	2.5 ng/mL[6]
Linearity Range	2.5 - 10,000 ng/mL[6]
Correlation Coefficient (r^2)	>0.996[6]
Accuracy	Within $\pm 13\%$ of nominal concentration[6]
Precision (%CV)	<10% at all concentration levels[6]
Mean Recovery	89.6%[6]

Table 2: Commercially Available **Retatrutide** ELISA Kits

Parameter	Value
Sample Type	Plasma, Serum[7][8][9]
Assay Type	Quantitative[7][8][9]
Detection Method	Colorimetric[7][8][9]
Detection Range	78.125 - 5,000 ng/mL[7][8][9]
Sensitivity	33.12 ng/mL[7][8][9]
Recovery	80-120%[7][9]
Precision	CV <20%[7]

Signaling Pathway of Retatrutide



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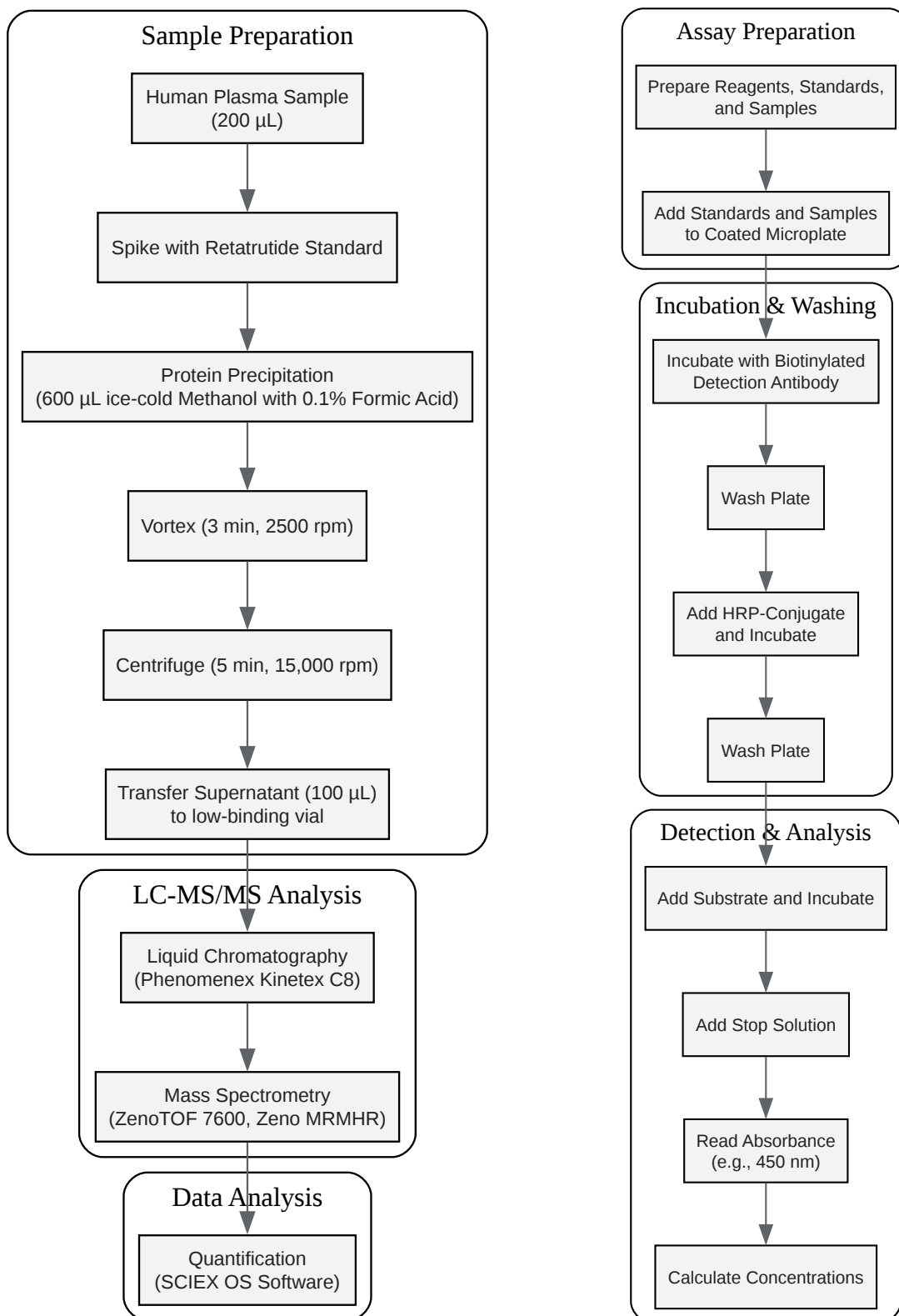
Caption: **Retatrutide's** triple agonist signaling pathway.

Experimental Protocols

Quantification of Retatrutide in Human Plasma using LC-MS/MS

This protocol describes a sensitive and robust method for the quantification of **Retatrutide** in human plasma.

a. Experimental Workflow



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